An In-depth Technical Guide to N-nitroso-meropenem: IUPAC Nomenclature and Identifiers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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This technical guide provides a comprehensive overview of the chemical identifiers and nomenclature for **N-nitroso-meropenem**, a critical reference standard in pharmaceutical quality control. The information is intended for researchers, scientists, and drug development professionals who require precise and reliable data for analytical method development, validation, and quality assurance of the antibiotic meropenem.

Chemical Identity and Nomenclature

N-nitroso-meropenem is a nitrosamine impurity of Meropenem, a broad-spectrum carbapenem antibiotic.[1] Its accurate identification is crucial for monitoring and controlling impurities in the drug substance and product.

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Identifier	Value
IUPAC Name	(4R,5S,6S)-3-[(3S,5S)-5-(dimethylcarbamoyl)-1-nitrosopyrrolidin-3-yl]sulfanyl-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid[2]
SMILES	C[C@@H]1[C@@H]2--INVALID-LINK--N=O)C(=O)N(C)C)C(=O)O">C@H--INVALID-LINK--O[2]
InChI	InChI=1S/C17H24N4O6S/c1-7-12-11(8(2)22)16(24)21(12)13(17(25)26)14(7)28-9-5-10(15(23)19(3)4)20(6-9)18-27/h7-12,22H,5-6H2,1-4H3,(H,25,26)/t7-,8-,9+,10+,11-,12-/m1/s1[2]
InChIKey	KQTXCSUIGJWCAX-PQTSNVLCSA-N[2][3]
Molecular Formula	C17H24N4O6S[2][4][5][6]
Molecular Weight	412.46 g/mol [3][5]
CAS Number	Not consistently available[4][5][7]

Experimental Applications

N-nitroso-meropenem is primarily used as a reference standard in the pharmaceutical industry. Its applications include:

- Analytical Method Development: Establishing and optimizing analytical methods, such as High-Performance Liquid Chromatography (HPLC), to detect and quantify this specific nitrosamine impurity in meropenem active pharmaceutical ingredients (APIs) and finished drug products.
- Method Validation (AMV): Ensuring that the developed analytical methods are accurate, precise, reproducible, and specific for the detection of **N-nitroso-meropenem**.
- Quality Control (QC): Routine testing of meropenem batches to ensure that the levels of **N-nitroso-meropenem** do not exceed the acceptable intake limits set by regulatory authorities.

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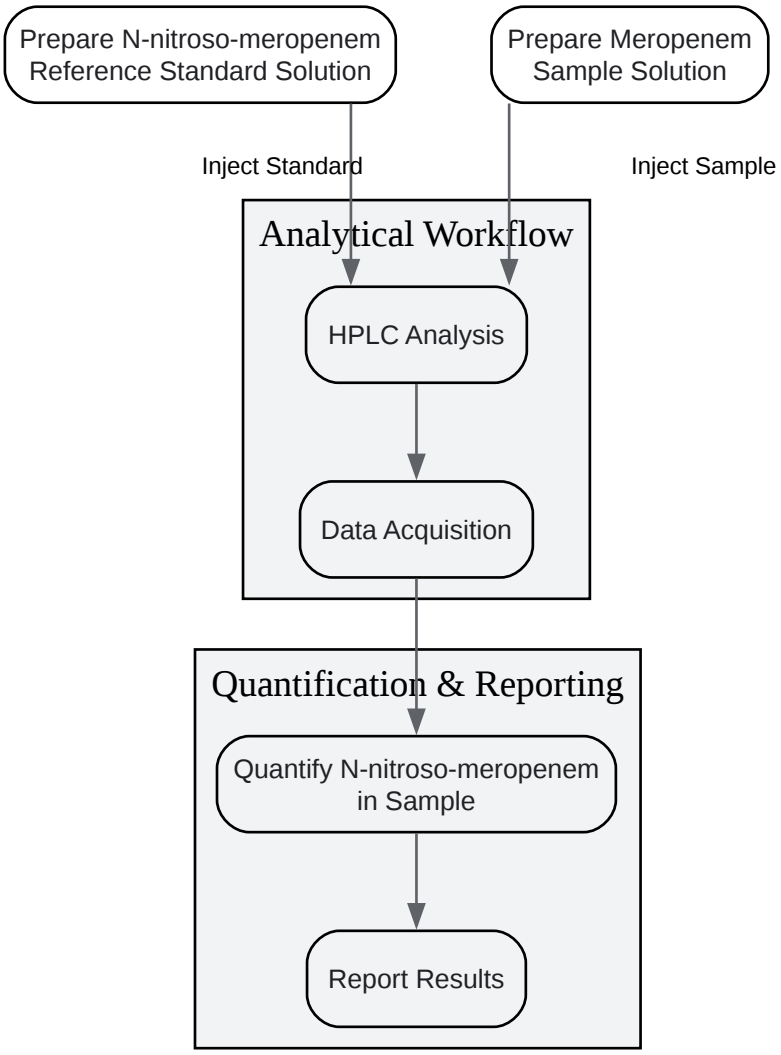
The following diagram illustrates a typical workflow for the use of **N-nitroso-meropenem** as a reference standard in a quality control setting.



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Workflow for **N-nitroso-meropenem** as a reference standard.

Logical Relationship in Pharmaceutical Quality Assurance

The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties.[8] Regulatory bodies worldwide have stringent requirements for the control of these impurities. The logical relationship between **N-nitroso-meropenem** and the quality assurance of meropenem is depicted in the following diagram.

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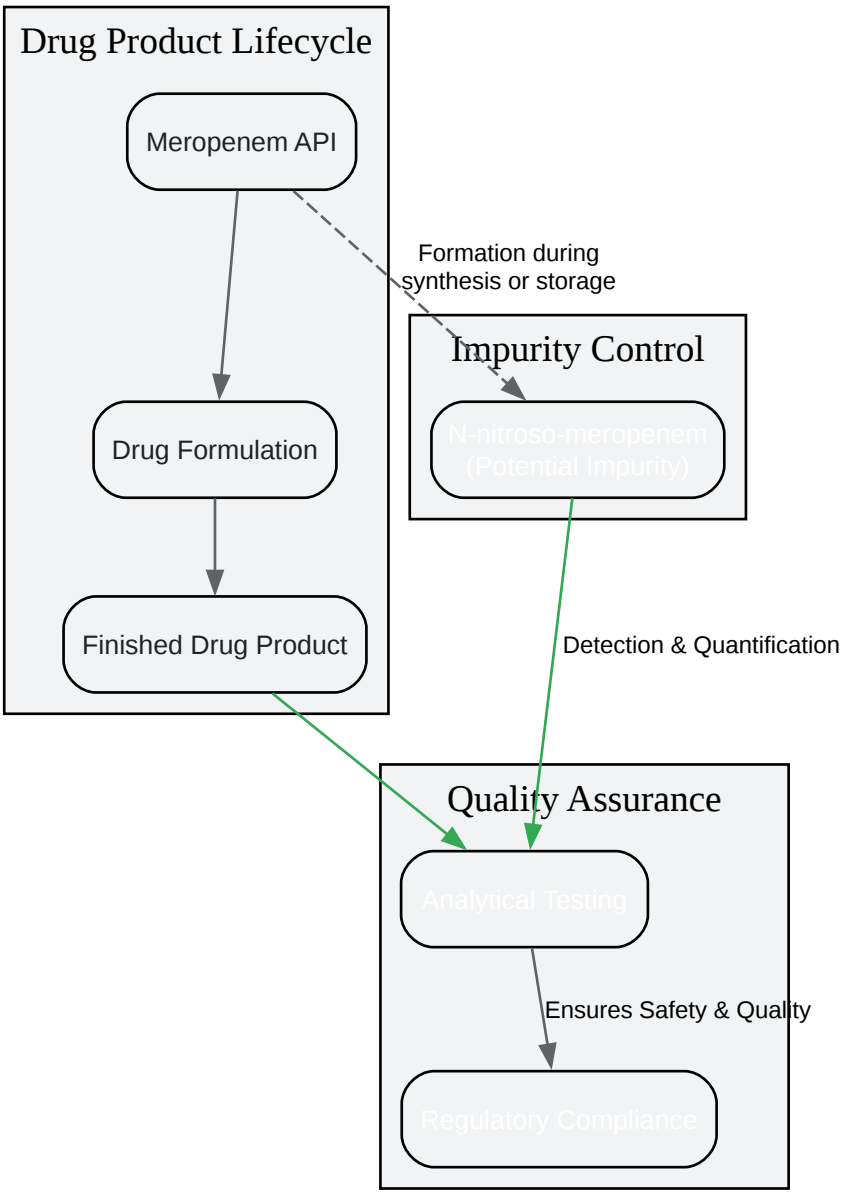

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Quality assurance relationship for **N-nitroso-meropenem**.

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